

# N,N-Dimethylisopropylamine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *N,N-Dimethylisopropylamine*

Cat. No.: *B1584523*

[Get Quote](#)

An In-depth Technical Guide to **N,N-Dimethylisopropylamine**: Properties, Synthesis, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **N,N-Dimethylisopropylamine** (DMIPA), a tertiary amine of significant interest in various chemical and pharmaceutical sectors. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical properties, synthesis methodologies, key applications, and critical safety protocols associated with this versatile compound.

## Core Chemical Identity and Physical Properties

**N,N-Dimethylisopropylamine**, systematically named N,N-dimethylpropan-2-amine, is a branched-chain aliphatic tertiary amine.<sup>[1][2]</sup> Its structure, featuring an isopropyl group and two methyl groups attached to a central nitrogen atom, imparts specific steric and electronic properties that define its chemical behavior.<sup>[2]</sup> These characteristics, such as its basicity and nucleophilicity, are fundamental to its utility in organic synthesis.

The physical properties of DMIPA are critical for its handling, storage, and application in experimental and industrial settings. Its high volatility and low flash point, for instance, necessitate stringent safety measures to mitigate fire and explosion risks.

Table 1: Key Chemical and Physical Properties of **N,N-Dimethylisopropylamine**

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>13</sub> N	[1][3][4]
Linear Formula	(CH <sub>3</sub> ) <sub>2</sub> CHN(CH <sub>3</sub> ) <sub>2</sub>	[5][6]
Molecular Weight	87.16 g/mol	[1][3][5]
CAS Number	996-35-0	[1][5]
EC Number	213-635-5	[1][5]
Appearance	Colorless liquid	[2][3][7]
Odor	Strong, amine-like	[2]
Boiling Point	65.5 °C at 752 mm Hg	[3][7][8]
Melting Point	-115.88 °C (estimate)	[7][8]
Density	0.715 g/mL at 25 °C	[3][7][8]
Flash Point	-9 °C to -24.8 °C (closed cup)	[6][7][9]
Refractive Index (n <sup>20</sup> /D)	1.3905	[3][7][8]
Vapor Pressure	18.99 kPa at 20 °C	[3][7]
Solubility	Good solubility in organic solvents; less soluble in water.	[2]

## Synthesis Methodology: Reductive Amination

From a synthetic chemistry perspective, the most direct and common laboratory-scale preparation of **N,N-Dimethylisopropylamine** involves the reductive amination of acetone with dimethylamine. This method is favored for its high efficiency and relatively clean reaction profile. The causality behind this choice is the ready availability of the starting materials and the robustness of the reaction, which proceeds via the formation of an iminium ion intermediate that is subsequently reduced to the target tertiary amine.

## Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a self-validating system where the identity and purity of the final product can be confirmed through standard analytical techniques.

### Step 1: Iminium Ion Formation

- In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath (0-5 °C), combine dimethylamine (2.0 equivalents, typically as a solution in THF or ethanol) with acetone (1.0 equivalent).
- Add a suitable dehydrating agent, such as anhydrous magnesium sulfate, to drive the equilibrium towards the formation of the iminium intermediate.
- Stir the mixture at low temperature for 30-60 minutes. The choice to maintain a low temperature is critical to control the exothermicity of the initial reaction and prevent unwanted side reactions.

### Step 2: Reduction

- While maintaining the low temperature, slowly add a mild reducing agent such as sodium borohydride ( $\text{NaBH}_4$ ) (1.5 equivalents) in small portions. The use of a mild reductant is deliberate to selectively reduce the iminium ion without affecting the ketone starting material. Catalytic hydrogenation over a nickel catalyst is an alternative industrial method.<sup>[10]</sup>
- After the addition is complete, allow the reaction to slowly warm to room temperature and stir for an additional 4-6 hours or until TLC/GC analysis indicates the complete consumption of the starting materials.

### Step 3: Workup and Purification

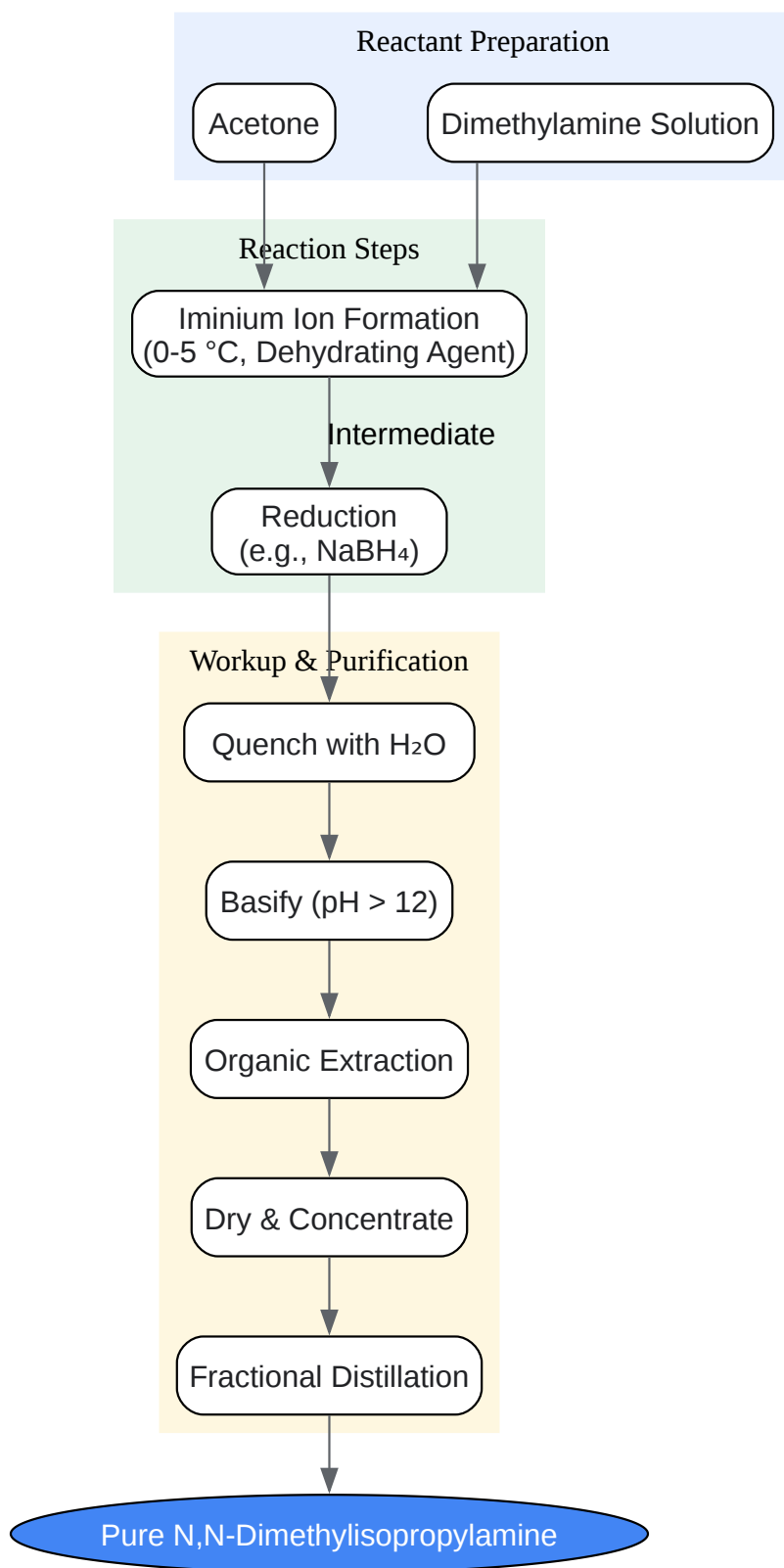
- Carefully quench the reaction by the slow addition of water to decompose any remaining reducing agent.
- Add a strong base, such as 30% NaOH solution, to bring the pH to >12. This step is essential to deprotonate the amine product, making it free-base and extractable into an organic solvent.

- Extract the aqueous layer three times with a low-boiling-point organic solvent like diethyl ether or dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product via fractional distillation. Given the boiling point of DMIPA (65.5 °C), this step effectively separates it from residual solvent and any higher-boiling impurities.[3][7]

#### Step 4: Characterization

- Confirm the identity and purity of the isolated **N,N-Dimethylisopropylamine** using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and GC-MS analysis.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of DMIPA via reductive amination.

## Industrial and Research Applications

**N,N-Dimethylisopropylamine**'s utility stems from its properties as a tertiary amine, making it a valuable intermediate and catalyst.

- **Intermediate in Chemical Synthesis:** DMIPA is used as a building block in the production of more complex molecules, including pharmaceuticals and agrochemicals.<sup>[2]</sup> It serves as an alkylating agent for producing compounds like N-methylaniline.<sup>[3][4]</sup>
- **Process Regulators and Catalysts:** Its basic nature allows it to function as a catalyst in various chemical reactions, such as polyurethane and epoxy polymerizations.<sup>[1]</sup> In these contexts, it acts as a base catalyst to accelerate curing and polymerization processes.
- **Specialty Chemicals:** A notable application is in the preparation of hypergolic ionic liquids.<sup>[3]</sup><sup>[4]</sup> These advanced materials can ignite spontaneously upon contact with an oxidizer, making them relevant in propellant technology.<sup>[4]</sup> The reaction involves the neutralization of DMIPA with an acid like hydrazoic acid to form the ionic salt.<sup>[3][4]</sup>

## Safety, Handling, and Storage

The hazardous nature of **N,N-Dimethylisopropylamine** requires strict adherence to safety protocols. It is a highly flammable, corrosive, and toxic substance.<sup>[1][11][12]</sup>

Table 2: GHS Hazard Classifications

Hazard Code	Description	Class
H225	Highly flammable liquid and vapour	Flammable Liquid 2
H302	Harmful if swallowed	Acute Toxicity 4 (Oral)
H314	Causes severe skin burns and eye damage	Skin Corrosion 1A/1B
H331 / H330	Toxic or Fatal if inhaled	Acute Toxicity 2/3 (Inhalation)
H411 / H413	Toxic or may cause long lasting harmful effects to aquatic life	Aquatic Chronic 2/4

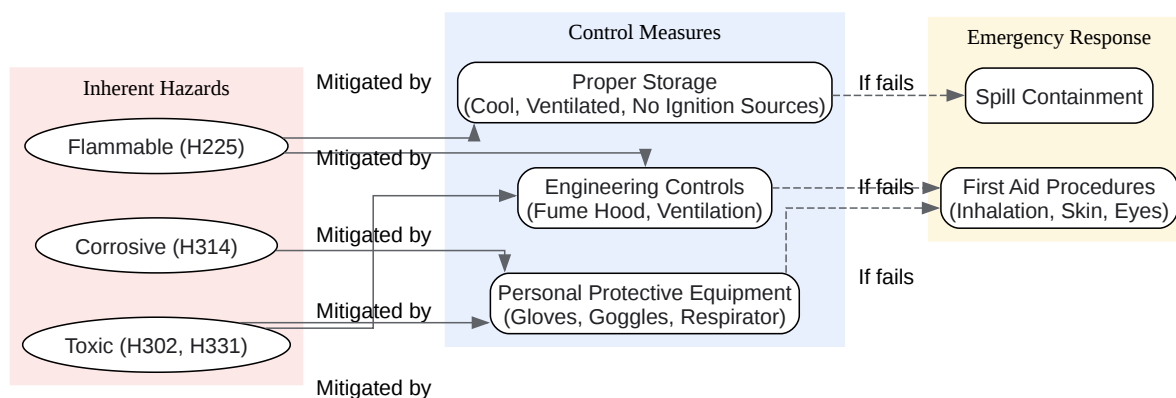
(Source: Consolidated from[1][6][9][11][12])

## Protocol for Safe Handling and Storage

- **Engineering Controls:** Always handle this chemical inside a certified chemical fume hood to control exposure to its toxic and irritating vapors.[11] Use explosion-proof electrical and ventilation equipment due to its high flammability.[12]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and splash-proof goggles with a face shield.[11][12] An appropriate respirator (e.g., type ABEK filter) must be used for tasks with high inhalation risk.[6]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][11][12] Keep the container away from heat, sparks, open flames, and other ignition sources.[11][12] The storage area should be locked or accessible only to authorized personnel.[11]
- **Grounding:** Ground and bond containers and receiving equipment during transfer to prevent static discharge, which can be an ignition source.[11][12]
- **Spill Management:** In case of a spill, evacuate the area. Use non-sparking tools and an absorbent material to clean up. Dispose of waste in accordance with local, state, and federal regulations.

- First Aid:
  - Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[11][12]
  - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention.[11][12]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[9][11]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

## Safety Logic Diagram



[Click to download full resolution via product page](#)

Caption: Logical relationships between DMIPA hazards and control measures.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N,N-Dimethylisopropylamine | C<sub>5</sub>H<sub>13</sub>N | CID 70452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 996-35-0: Dimethylisopropylamine | CymitQuimica [cymitquimica.com]
- 3. N,N-DIMETHYLISOPROPYLAMINE | 996-35-0 [chemicalbook.com]
- 4. lookchem.com [lookchem.com]
- 5. N,N-二甲基异丙胺 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. N,N-Dimethylisopropylamine = 99 996-35-0 [sigmaaldrich.com]
- 7. N,N-DIMETHYLISOPROPYLAMINE CAS#: 996-35-0 [m.chemicalbook.com]
- 8. N,N-DIMETHYLISOPROPYLAMINE | 996-35-0 [amp.chemicalbook.com]
- 9. cpachem.com [cpachem.com]
- 10. reddit.com [reddit.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. idesapetroquimica.com [idesapetroquimica.com]
- To cite this document: BenchChem. [N,N-Dimethylisopropylamine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584523#n-n-dimethylisopropylamine-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)